

An In-depth Technical Guide to Acetone-d6: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: Acetone-*d*

Cat. No.: B1623232

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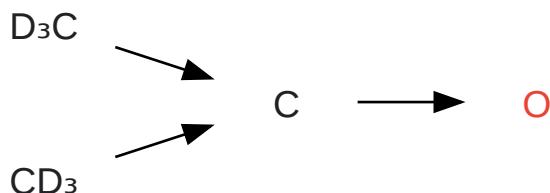
Introduction

Acetone-d6, also known as deuterated acetone or hexadeuteroacetone, is an isotopologue of acetone where all six hydrogen atoms are replaced with deuterium.^{[1][2]} This isotopic substitution makes it an invaluable solvent for Nuclear Magnetic Resonance (NMR) spectroscopy, a cornerstone technique in chemical analysis, structure elucidation, and drug discovery.^{[1][2]} Its primary role in NMR is to dissolve the analyte without introducing interfering proton signals, thereby allowing for a clear and unobstructed spectrum of the compound of interest.^[2] This guide provides a comprehensive overview of the chemical structure, formula, and physicochemical properties of **acetone-d6**, along with detailed experimental protocols for its use in NMR sample preparation.

Chemical Structure and Formula

The chemical formula for **acetone-d6** is C_3D_6O , and its linear formula is commonly represented as CD_3COCD_3 .^{[3][4][5][6][7][8][9]} The molecule consists of a central carbonyl group ($C=O$) bonded to two methyl groups, where the hydrogen atoms have been replaced by deuterium.

Diagram: Chemical Structure of **Acetone-d6**



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Caption: Skeletal structure of **acetone-d6**.

Physicochemical Properties

Acetone-d6 is a colorless liquid that is miscible with water.^{[3][10]} Its physical and chemical properties are very similar to those of non-deuterated acetone.^[2] A summary of its key quantitative data is presented in the table below.

Property	Value
Molecular Formula	C ₃ D ₆ O
Molecular Weight	64.12 g/mol [1] [3] [5] [6] [11] [9] [12]
Density	0.872 g/mL at 25 °C [3] [6] [9] [12]
Melting Point	-93.8 °C [3] [6] [9] [12]
Boiling Point	55.5 °C [3] [5] [6] [9] [12]
Refractive Index	1.355 at 20 °C [6] [9] [12]
CAS Number	666-52-4 [2] [3] [5] [6] [10] [8] [12]

Experimental Protocol: Preparation of an NMR Sample using Acetone-d6

This protocol outlines the standard procedure for preparing a sample for NMR analysis using **acetone-d6** as the solvent.

Materials:

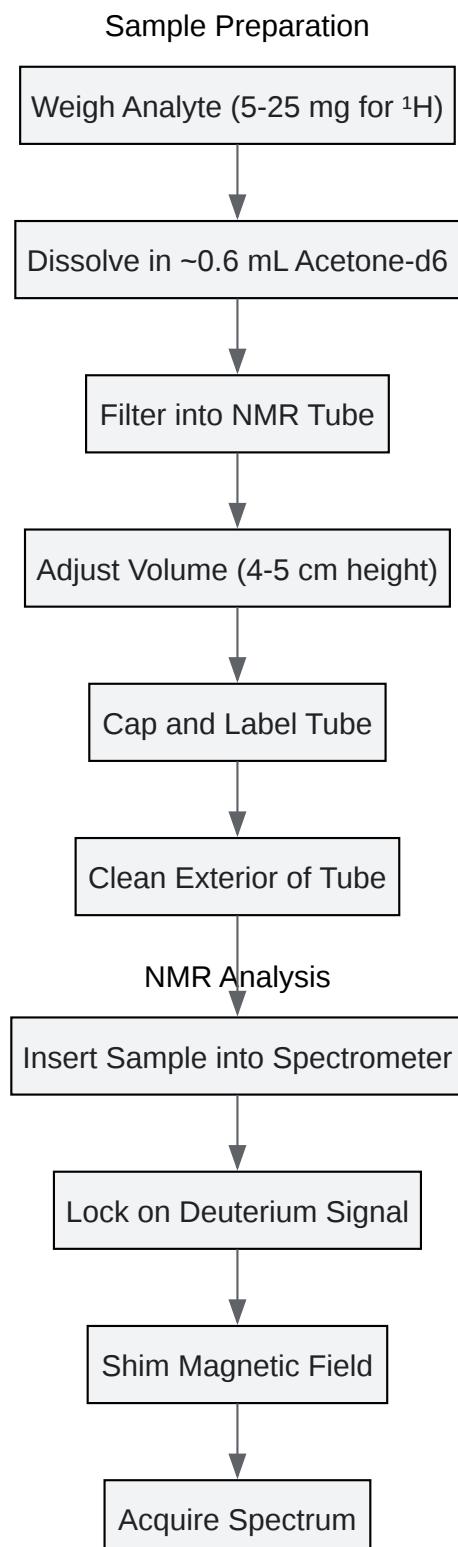
- Analyte (solid or liquid)
- **Acetone-d6** (\geq 99.8 atom % D)
- High-quality 5 mm NMR tube and cap
- Glass vial
- Pasteur pipette
- Small plug of cotton or glass wool
- Vortex mixer (optional)
- Analytical balance

Procedure:

- Determine the appropriate amount of analyte. For a standard ^1H NMR spectrum, 5-25 mg of a solid sample is typically sufficient.[\[5\]](#) For a liquid sample, approximately 10-20 μL is a good starting point. For ^{13}C NMR, a higher concentration is often required, typically 50-100 mg of the sample.[\[5\]](#)
- Weigh the solid analyte. Accurately weigh the desired amount of the solid sample and transfer it into a clean, dry glass vial. It is not recommended to add the solid directly into the NMR tube as this can lead to poor dissolution and sample heterogeneity.
- Dissolve the analyte in **acetone-d6**. Add approximately 0.6 mL of **acetone-d6** to the vial containing the analyte.[\[3\]](#) This volume is generally suitable for most standard 5 mm NMR tubes.[\[3\]](#) Gently swirl the vial or use a vortex mixer to ensure the sample is completely dissolved.
- Filter the sample solution. To remove any particulate matter that could adversely affect the spectral quality, filter the solution directly into the NMR tube.[\[4\]](#) This can be achieved by placing a small plug of cotton or glass wool into a Pasteur pipette and then transferring the solution through the pipette into the NMR tube.[\[4\]](#)

- Adjust the sample volume. The final volume of the solution in the NMR tube should be approximately 0.6 mL, which corresponds to a height of about 4-5 cm. Consistent sample height is important for obtaining reproducible results and simplifying the shimming process.
[\[2\]](#)
- Cap and label the NMR tube. Securely cap the NMR tube to prevent solvent evaporation and contamination. Label the tube clearly with the sample identification.
- Clean the exterior of the NMR tube. Before inserting the sample into the spectrometer, wipe the outside of the NMR tube with a lint-free tissue to remove any dust or fingerprints.

Diagram: NMR Sample Preparation Workflow



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Caption: Workflow for NMR sample preparation and analysis.

Conclusion

Acetone-d6 is a critical solvent in the field of NMR spectroscopy, enabling researchers, scientists, and drug development professionals to obtain high-resolution spectra for structural elucidation and chemical analysis. Its physical properties closely mirror those of its non-deuterated counterpart, making it a versatile solvent for a wide range of organic compounds. Adherence to proper sample preparation protocols is paramount for acquiring high-quality NMR data. By following the detailed steps outlined in this guide, users can ensure the preparation of optimal samples for reliable and reproducible NMR analysis.

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